

1,2-Diphenylpropan-2-amine vs Memantine side effect profile

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Compound of Interest

Compound Name: 1,2-Diphenylpropan-2-amine

CAS No.: 118910-28-4

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Comparative Guide: **1,2-Diphenylpropan-2-amine** vs. Memantine Side Effect Profile

Executive Summary: The "Fast-Off" Antagonist Paradigm

This guide compares the pharmacological and toxicological profiles of Memantine (a standard-of-care adamantane derivative) and **1,2-Diphenylpropan-2-amine** (chemically identified as Desglyciny-remacemide, the active metabolite of Remacemide).^[1]

While both compounds function as low-affinity, uncompetitive NMDA receptor antagonists designed to avoid the psychotomimetic toxicity of high-affinity agents (e.g., MK-801, Phencyclidine), they diverge significantly in their secondary targets.^[1] Memantine is highly selective for the NMDA receptor (NMDAR), whereas **1,2-Diphenylpropan-2-amine** exhibits a dual-mechanism by also blocking voltage-gated sodium channels (VGSCs).^[1] This distinction drives the divergence in their side effect profiles: Memantine is associated with mild cognitive/cholinergic effects, while **1,2-Diphenylpropan-2-amine** presents with sodium-channel-mediated vestibular and motor adverse events (diplopia, ataxia).^[1]

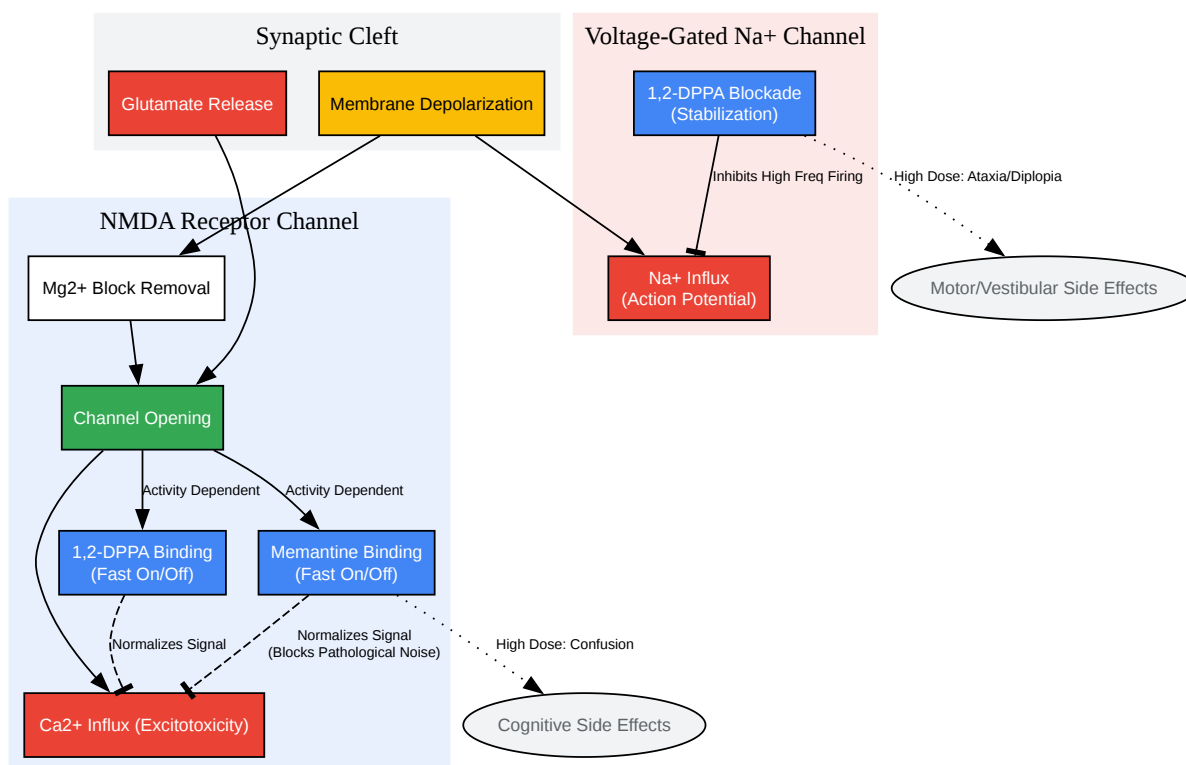
Compound Identity & Mechanistic Basis[1]

To understand the side effects, we must first establish the molecular identity and binding kinetics.[1]

Feature	Memantine	1,2-Diphenylpropan-2-amine
Common Name	Memantine	Desglycyl-remacemide (AR-R 12495)
Chemical Class	Adamantane amine	1,2-Diphenylalkylamine
Primary Target	NMDA Receptor (GluN2B selective)	NMDA Receptor (GluN2B selective)
Secondary Target	5-HT3, nAChR (minor)	Voltage-Gated Na ⁺ Channels (Significant)
Binding Kinetics	Fast on/off (Trapping block)	Fast on/off (Trapping block)
Therapeutic Focus	Alzheimer's Disease	Epilepsy, Huntington's (Investigational)

Mechanism of Action Diagram

The following diagram illustrates the "Trapping Block" mechanism shared by both, and the divergent sodium channel blockade of **1,2-Diphenylpropan-2-amine**. [1]



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Caption: Comparative mechanism showing shared NMDA antagonism but distinct Na⁺ channel blockade by 1,2-DPPA, leading to divergent toxicity profiles.[1]

Detailed Side Effect Profile Analysis

A. Psychotomimetic Effects (PCP-Like Syndrome)

Both compounds avoid the severe psychotomimetic effects (hallucinations, agitation, schizophrenia-like symptoms) associated with high-affinity blockers like MK-801.[1]

- Scientific Basis: The "fast-off" rate allows the blocker to leave the channel during physiological glutamate transients, preserving normal synaptic transmission while blocking prolonged pathological activation.[1]
- Observation: Neither compound typically induces Olney's lesions (vacuolization of cingulate cortex neurons) in rodent models at therapeutic doses.[1]

B. Neurological & Motor Effects

This is the critical differentiator.[1]

- Memantine: Side effects are primarily cognitive or mild sensory.[1]
 - Symptoms:[1][2] Dizziness, headache, confusion, somnolence.[1]
 - Cause: Modest NMDA blockade affecting synaptic plasticity.[1]
- **1,2-Diphenylpropan-2-amine**: Side effects are heavily influenced by sodium channel blockade.[1]
 - Symptoms:[1][2] Diplopia (double vision), Ataxia (loss of coordination), Vertigo, Nausea.[1]
 - Cause: Inhibition of high-frequency firing in vestibular and cerebellar pathways, similar to anticonvulsants like carbamazepine.[1]

C. Gastrointestinal (GI) Effects

- Memantine: Constipation is common (anticholinergic-like effects via 5-HT3 antagonism).[1]
- **1,2-Diphenylpropan-2-amine**: Nausea and vomiting are more frequent, likely central vestibular in origin rather than peripheral gut motility.[1]

Experimental Data Comparison

The following data consolidates findings from preclinical and clinical evaluations (Remacemide trials).

Parameter	Memantine	1,2-Diphenylpropan-2-amine	Clinical Implication
NMDA Ki (Affinity)	~0.5 - 1.0 μ M	~0.8 - 1.2 μ M	Comparable potency; both "low affinity." [1]
Na ⁺ Channel IC ₅₀	> 100 μ M (Negligible)	~1.0 - 10 μ M	1,2-DPPA causes dizziness/diplopia.
Olney's Lesions	Negative	Negative	Low risk of permanent neurotoxicity. [1]
Rotarod (TD ₅₀)	High (Low ataxia risk)	Moderate (Dose-dependent ataxia)	1,2-DPPA impairs motor function earlier. [1]
Therapeutic Index	Wide	Moderate	Memantine is easier to dose titrate. [1]

Experimental Protocols for Validation

To verify these profiles in a research setting, the following protocols are recommended.

Protocol A: Patch Clamp Electrophysiology (Kinetics)

Objective: To confirm "fast-off" kinetics which correlates with low psychotomimetic potential.

- Preparation: Prepare hippocampal slice cultures or HEK293 cells expressing GluN1/GluN2B.[\[1\]](#)
- Recording: Whole-cell voltage clamp at -70 mV.
- Agonist Application: Apply Glutamate (100 μ M) + Glycine (10 μ M) for 5s to open channels.[\[1\]](#)
- Antagonist Application: Co-apply test compound (10 μ M) during the plateau phase.[\[1\]](#)
- Washout Analysis: Remove antagonist while maintaining glutamate.
 - Metric: Measure the time constant (

) of current recovery.[1]

- Benchmark: Memantine

should be rapid (< 1s).[1] Slow recovery (> 10s) indicates high trapping and psychotomimetic risk.[1]

Protocol B: Rotarod Test (Motor Coordination)

Objective: To differentiate NMDA-only effects from Na⁺ channel-mediated ataxia.[1]

- Subjects: Male C57BL/6 mice (n=10/group).
- Training: Train mice to run on a rotating rod (accelerating 4-40 rpm) for 3 days.
- Dosing: Administer Vehicle, Memantine (10 mg/kg), and 1,2-DPPA (10, 30 mg/kg) i.p.
- Testing: Measure latency to fall at 30, 60, and 120 minutes post-dose.
- Interpretation:
 - Memantine: Minimal reduction in latency at therapeutic doses.[1]
 - 1,2-DPPA: Significant reduction in latency (ataxia) expected due to Na⁺ block.[1]

Protocol C: Prepulse Inhibition (PPI) of Acoustic Startle

Objective: To screen for sensorimotor gating deficits (psychosis proxy).[1]

- Setup: Acoustic startle chambers.
- Stimuli: Background noise (65 dB), Prepulse (75 dB), Pulse (120 dB).[1]
- Metric: % Inhibition of startle amplitude when prepulse precedes pulse.
- Interpretation:
 - PCP/MK-801: Disrupts PPI (schizophrenia-like phenotype).[1]

- Memantine/1,2-DPPA: Should preserve PPI, confirming lack of psychotomimetic side effects.[1]

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